

An In-depth Technical Guide to Chloro(chloromethyl)dimethylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Chloro(chloromethyl)dimethylsilane*

Cat. No.: *B161097*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloro(chloromethyl)dimethylsilane, also known by synonyms such as (Chloromethyl)dimethylchlorosilane and CMDMCS, is a versatile organosilicon compound with the chemical formula $C_3H_8Cl_2Si$.^[1] Its unique bifunctional nature, featuring both a reactive chloromethyl group and a chlorosilyl group, makes it a valuable intermediate in a wide array of chemical syntheses.^[2] This compound serves as a critical building block in the production of silicone polymers, silane coupling agents, and various functionalized silanes.^[2] Its applications span across materials science, organic synthesis, and the development of specialty chemicals for industries including pharmaceuticals, electronics, and construction.^[2]

Physicochemical Properties

The key quantitative data for **Chloro(chloromethyl)dimethylsilane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Weight	143.08 g/mol [1]
CAS Number	1719-57-9 [1]
Molecular Formula	C ₃ H ₈ Cl ₂ Si [1]
Density	1.086 g/mL at 25 °C
Boiling Point	114 °C at 752 mmHg
Melting Point	< 0 °C [3]
Refractive Index	n _{20/D} 1.437
Flash Point	22 °C (71.6 °F) - closed cup
Vapor Pressure	25.6 mmHg at 25 °C [3]

Synthesis and Experimental Protocols

Chloro(chloromethyl)dimethylsilane can be synthesized through various methods, most notably via the chlorination of chlorotrimethylsilane.

Experimental Protocol: Synthesis via Chlorination of Chlorotrimethylsilane

This protocol is based on the chlorination of chlorotrimethylsilane using sulphuryl chloride with a radical initiator.

Materials:

- Chlorotrimethylsilane (27.2 g, 0.25 M)
- Sulphuryl chloride (33.8 g, 0.25 M)
- Benzoyl peroxide (initiator, 2 x 0.2 g)
- 500 mL two-necked flask

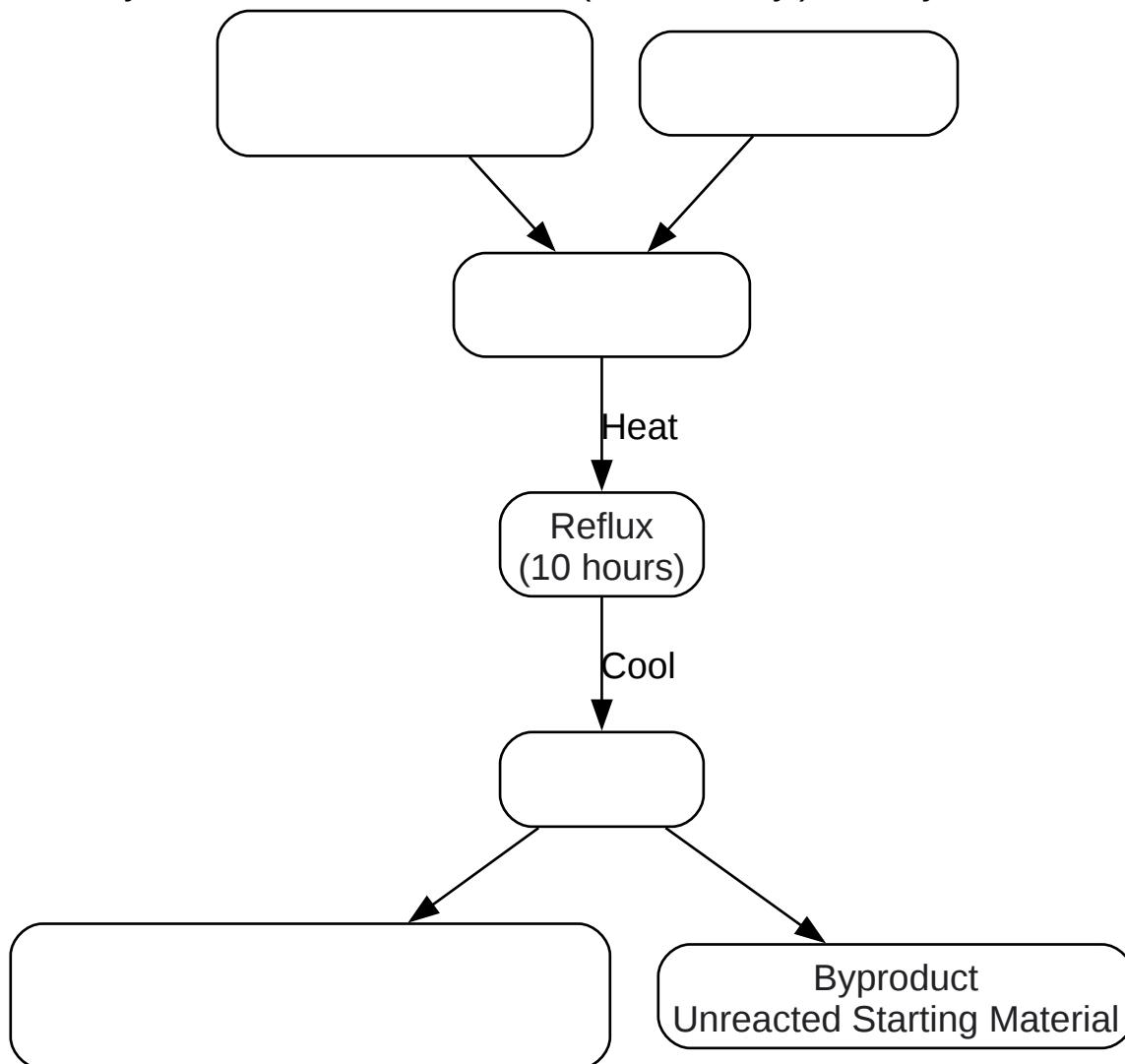
- Magnetic stirrer
- Condenser
- Heating mantle
- Calcium chloride guard tube
- Distillation apparatus

Procedure:

- Set up the 500 mL two-necked flask with a magnetic stirrer, condenser, and a calcium chloride guard tube to protect from atmospheric moisture.
- Add chlorotrimethylsilane (27.2 g) and sulphuryl chloride (33.8 g) to the flask.
- Heat the reaction mixture to reflux using the heating mantle.
- Once refluxing, add benzoyl peroxide (0.2 g) to the solution. Add a second portion (0.2 g) after a 2-hour interval.
- Continue to heat the solution under reflux for an additional 10 hours.
- After the reaction period, allow the mixture to cool to room temperature.
- Assemble the distillation apparatus and carefully distill the reaction mixture.
- Collect the fraction boiling at 114-116 °C, which is the desired product, **Chloro(chloromethyl)dimethylsilane**. The reported yield for this method is approximately 43%. Unreacted chlorotrimethylsilane may be recovered at its boiling point of 57-58 °C.

Below is a diagram illustrating the logical workflow of the synthesis process.

Synthesis Workflow of Chloro(chloromethyl)dimethylsilane

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Synthesis Workflow Diagram

Applications in Research and Development

Chloro(chloromethyl)dimethylsilane is a key reagent with diverse applications:

- **Silicone Polymer Synthesis:** It is a fundamental precursor in preparing polydimethylsiloxane and other silicone-based polymers. The chloromethyl group allows for further functionalization, enabling the creation of materials with tailored properties.[\[1\]](#)

- **Silane Coupling Agents:** This compound is used to produce silane coupling agents that enhance adhesion between organic polymers and inorganic substrates like glass and metals.[\[2\]](#) This is crucial in the manufacturing of advanced composite materials for the automotive and aerospace industries.
- **Surface Modification:** Researchers utilize it to modify surfaces, imparting properties such as hydrophobicity and improved chemical resistance. This is valuable for developing specialized coatings and sealants.
- **Organic Synthesis Intermediate:** The dual reactivity of the molecule makes it an important intermediate for synthesizing a variety of organosilicon compounds used in pharmaceuticals and agrochemicals.[\[2\]](#)[\[4\]](#) For instance, it reacts with pyrrole derivatives to form novel silylated heterocycles.[\[4\]](#)

Spectroscopic Data

The structural identity of **Chloro(chloromethyl)dimethylsilane** can be confirmed by Nuclear Magnetic Resonance (NMR) spectroscopy.

- ¹H NMR: In a spectrum recorded in carbon tetrachloride (CCl₄), the following characteristic chemical shifts are observed:
 - A singlet at approximately δ 0.55 ppm corresponding to the six protons of the two methyl groups (-Si(CH₃)₂).[\[5\]](#)
 - A singlet at approximately δ 2.89 ppm corresponding to the two protons of the chloromethyl group (-CH₂Cl).[\[5\]](#)

Safety and Handling

Chloro(chloromethyl)dimethylsilane is a hazardous chemical and must be handled with appropriate safety precautions.

- **Hazards:** It is a highly flammable liquid and vapor (H225). It is harmful if swallowed (H302) and causes severe skin burns and eye damage (H314). The compound reacts violently with water and is moisture-sensitive.[\[6\]](#)

- Precautionary Measures:
 - Keep away from heat, sparks, open flames, and other ignition sources.[7]
 - Wear protective gloves, protective clothing, eye protection, and face protection.[7]
 - Use only outdoors or in a well-ventilated area, preferably under a chemical fume hood.[7]
[6]
 - Store in a dry, cool, and well-ventilated place under an inert atmosphere (e.g., nitrogen).[6]
Keep the container tightly closed.[6]
- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[6][8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7][8]
 - Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7]
 - Inhalation: Remove the person from exposure to fresh air. If not breathing, give artificial respiration. Seek medical attention.[6][8]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Chloro(chloromethyl)dimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161097#chloro-chloromethyl-dimethylsilane-molecular-weight]

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